

# Application Notes and Protocols: Techniques for Measuring Soil Moisture and Temperature

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## For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed protocols and comparisons of common and advanced techniques for measuring soil moisture and temperature. Accurate measurement of these parameters is critical for a wide range of research applications, including agriculture, hydrology, environmental science, and geotechnical engineering.

## Part 1: Techniques for Measuring Soil Moisture

Soil moisture is a critical variable that influences a vast array of physical, chemical, and biological processes. It is typically expressed as volumetric water content (VWC), the volume of water per unit volume of bulk soil, or gravimetric water content (GWC), the mass of water per unit mass of dry soil.

## Comparison of Soil Moisture Measurement Techniques

The selection of a measurement technique depends on the specific research requirements, including accuracy, spatial and temporal resolution, cost, and whether destructive sampling is permissible.

Technique	Principle	Volumetric/Gravimetric	Accuracy	Destructive	Key Advantages	Key Disadvantages
Gravimetric	Direct measurement of water mass by oven drying a soil sample.[1][2][3]	Gravimetric (can be converted to Volumetric)	High (Considered the primary standard)	Yes[4][5]	Simple, accurate, independent of soil type and salinity.[1][4]	Time-consuming, labor-intensive, not suitable for real-time monitoring.[5][6]
Time Domain Reflectometry (TDR)	Measures the propagation time of an electromagnetic pulse along a waveguide, which is dependent on the soil's dielectric constant (permittivity).[7][8]	Volumetric	High ( $\pm 1-2\%$ )[8][9]	No	Accurate, rapid, non-destructive, minimal calibration needed for many soils.[8][9][10]	High cost, sensitive to air gaps during installation.

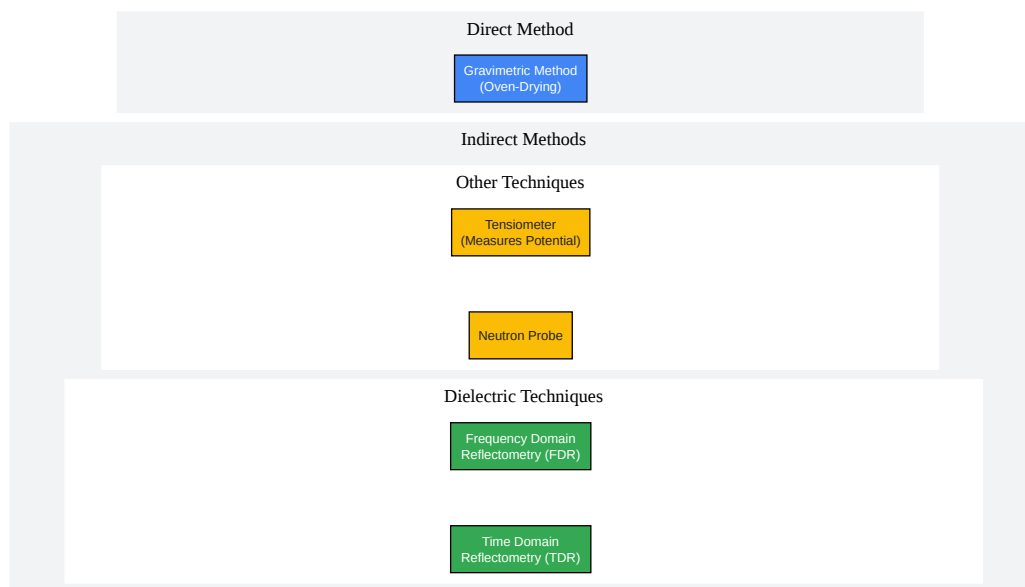
Frequency Domain Reflectometry (FDR) / Capacitance	Measures the soil's capacitance by observing the frequency change of an oscillating circuit connected to a probe. [11]	Volumetric	Good to High	No	Faster response time than TDR, generally lower cost. [12]	Requires soil-specific calibration for high accuracy. [12]
Neutron Probe	Emits fast neutrons that are slowed (thermalized) by hydrogen atoms in water. A detector counts the slow neutrons, which correlates to water content. [13][14][15]	Volumetric	Very High	Minimally (requires an access tube)	Highly accurate, provides a large volume of measurement. [15][16]	Expensive, involves a radioactive source requiring licensing and safety protocols, not ideal for surface measurements. [15][16]
Tensiometer	Measures soil water potential (tension or	Soil Water Potential	Not a direct measure of water content	No	Directly measures plant-available	Limited measurement range (0 to ~85

suction),  
which is  
the force  
plants must  
exert to  
extract  
water.[17]  
[18][19]

water, centibars),  
unaffected requires  
by soil regular  
salinity.[17] maintenanc  
[20] ce.[17]

## Logical Relationship of Soil Moisture Measurement Methods

The following diagram illustrates the classification of common soil moisture measurement techniques.



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Caption: Classification of soil moisture measurement techniques.

## Experimental Protocols

### Protocol 1: Gravimetric Method for Soil Moisture Content

This protocol outlines the standard procedure for determining gravimetric soil water content.[21]  
[22][23]

#### Materials:

- Soil auger or trowel
- Airtight, pre-weighed soil sampling containers (e.g., metal tins with lids)
- Balance or scale with at least 0.01 g sensitivity
- Drying oven capable of maintaining 105°C
- Tongs or heat-resistant gloves
- Desiccator

#### Procedure:

- Sample Collection:
  - In the field, use an auger or trowel to collect a soil sample from the desired depth.
  - Immediately place approximately 50-100 g of the moist soil into a pre-weighed, labeled container and seal it tightly to prevent moisture loss.[\[1\]](#)
- Initial Weighing (Wet Mass):
  - In the laboratory, weigh the sealed container with the moist soil.
  - Record this mass as Mass\_container+wet\_soil.
- Drying:
  - Remove the lid from the container and place it (and the lid) in a drying oven set to 105°C.
  - Dry the sample for 24 to 48 hours, or until a constant mass is achieved.[\[1\]](#) For soils with high organic matter, drying at 60°C for a longer period may be necessary to prevent organic matter decomposition.[\[21\]](#)
- Final Weighing (Dry Mass):

- Using tongs, remove the container from the oven and place it in a desiccator to cool to room temperature. This prevents the absorption of atmospheric moisture.
- Once cooled, weigh the container with the oven-dry soil.
- Record this mass as Mass\_container+dry\_soil.
- Calculations:
  - Determine the mass of the container (Mass\_container).
  - Calculate the mass of water:  $\text{Mass\_water} = (\text{Mass\_container+wet\_soil}) - (\text{Mass\_container+dry\_soil})$ .
  - Calculate the mass of the dry soil:  $\text{Mass\_dry\_soil} = (\text{Mass\_container+dry\_soil}) - (\text{Mass\_container})$ .
  - Calculate the gravimetric water content (GWC) as a percentage:  $\text{GWC (\%)} = (\text{Mass\_water} / \text{Mass\_dry\_soil}) * 100$ <sup>[1]</sup>

## Gravimetric Method Workflow

Caption: Experimental workflow for the gravimetric method.

## Part 2: Techniques for Measuring Soil Temperature

Soil temperature is a key factor controlling plant growth, seed germination, microbial activity, and water and nutrient availability.<sup>[24]</sup>

## Comparison of Soil Temperature Measurement Techniques

Technique	Principle	Measurement Type	Accuracy	Key Advantages	Key Disadvantages
Glass/Digital Thermometers	Thermal expansion of a liquid (glass) or electronic sensor (digital) provides a direct temperature reading. <a href="#">[24]</a> <a href="#">[25]</a>	Point	Good	Simple, low cost, easy to use for manual readings.	Not suitable for automated or remote data logging.
Thermocouples	A voltage is produced at the junction of two dissimilar metals, which is proportional to the temperature difference between the measuring and reference junctions. <a href="#">[26]</a> <a href="#">[27]</a>	Point	Good to High	Wide temperature range, robust, relatively low cost.	Requires a datalogger that can measure small voltages and perform reference junction compensation.
Thermistors	The electrical resistance of a semiconductor material	Point	High	High sensitivity, accurate, well-suited for	Limited temperature range compared to thermocouple



	changes predictably with temperature.			data logging. [28]	s, non-linear response.
Infrared Thermometer (IRT)	A non-contact sensor (pyrometer) detects the thermal radiation emitted by the soil surface and converts it to a temperature reading.[29] [30]	Surface	Moderate	Non-contact, instantaneous readings, can scan large areas quickly.[25] [30]	Measures only the immediate surface temperature, readings affected by surface emissivity, solar radiation, and atmospheric conditions. [31]

Distributed Temperature Sensing (DTS)	A laser pulse is sent down a fiber-optic cable. The backscattered light's properties (Raman scattering) are temperature-dependent, allowing temperature to be measured continuously along the cable.[32][33]	Distributed Profile	High ( $\pm 0.1$ to $0.4^{\circ}\text{C}$ )[32][33]	Provides high-resolution temperature profiles over long distances (kilometers). [32][34]	High initial equipment cost, complex setup and data processing. [34]

## Experimental Protocols

### Protocol 2: Soil Temperature Profile Measurement with a Digital Thermometer/Probe

This protocol describes how to manually measure soil temperature at specific depths.

Materials:

- Calibrated digital soil thermometer with a probe
- Ruler or measuring tape
- Tool to create a pilot hole (e.g., a narrow rod or soil corer)
- Spacers (optional, for consistent depth)[35]

Procedure:

- **Site Selection:** Choose a representative location at the study site. Measurements should be taken at a consistent time of day for comparability.[\[24\]](#)
- **Calibration Check:** Before field use, check the thermometer's calibration in an ice water bath (should read 0°C) and boiling water (should read 100°C at standard pressure). Adjust or note any offset.[\[35\]](#)
- **Measurement at 5 cm Depth:**
  - Carefully create a pilot hole to a depth of 5 cm. This prevents damage to the thermometer probe.
  - Insert the thermometer probe into the hole, ensuring the sensing element is at the correct depth. A pre-made spacer can ensure consistency.[\[35\]](#)[\[36\]](#)
  - Allow the reading to stabilize for 2-3 minutes.
  - Record the temperature. Take two readings one minute apart; if they are within 1.0°C, record the value.[\[35\]](#)[\[36\]](#)
- **Measurement at 10 cm Depth (and deeper):**
  - Remove the thermometer.
  - Deepen the same pilot hole to the next desired depth (e.g., 10 cm).
  - Re-insert the thermometer probe to the new depth.
  - Wait for the reading to stabilize (2-3 minutes) and record the temperature as in the previous step.
- **Replication:** Repeat the entire process at two nearby locations (within 25 cm) to get a robust average for the site.[\[35\]](#)
- **Site Restoration:** After the final measurement, gently backfill the pilot hole to minimize disturbance.

## Soil Temperature Measurement Workflow

Caption: Workflow for measuring a soil temperature profile.

## References

- 1. [fao.org](https://www.fao.org) [[fao.org](https://www.fao.org)]
- 2. Measure Soil Moisture Content | The Gravimetric Method for Soil [[precisa.com](https://www.precisa.com)]
- 3. [metergroup.com](https://www.metergroup.com) [[metergroup.com](https://www.metergroup.com)]
- 4. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. Soil Moisture: Methods to Measure and Monitor for Optimal Growth - Melbourne Soil Testing [[melbournesoiltesting.com](https://www.melbournesoiltesting.com)]
- 7. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 8. [qanr.usu.edu](https://qanr.usu.edu) [[qanr.usu.edu](https://qanr.usu.edu)]
- 9. A TDR-Based Soil Moisture Monitoring System with Simultaneous Measurement of Soil Temperature and Electrical Conductivity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. [ictinternational.com](https://www.ictinternational.com) [[ictinternational.com](https://www.ictinternational.com)]
- 11. How Do TDR and FDR Sensors Measure Soil Water Content without Physical Samples? → Learn [[esg.sustainability-directory.com](https://esg.sustainability-directory.com)]
- 12. [soilsensor.com](https://www.soilsensor.com) [[soilsensor.com](https://www.soilsensor.com)]
- 13. Neutron probe - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 14. Neutron Moisture Meter [[oznet.org.au](https://oznet.org.au)]
- 15. [soilsensor.com](https://www.soilsensor.com) [[soilsensor.com](https://www.soilsensor.com)]
- 16. Methods and techniques for soil moisture monitoring [[wyoextension.org](https://www.wyoextension.org)]
- 17. [lawr.ucdavis.edu](https://lawr.ucdavis.edu) [[lawr.ucdavis.edu](https://lawr.ucdavis.edu)]
- 18. [rcdmonterey.org](https://rcdmonterey.org) [[rcdmonterey.org](https://rcdmonterey.org)]
- 19. Tensiometers | ELE International [[ele.com](https://www.ele.com)]
- 20. [renkeer.com](https://www.renkeer.com) [[renkeer.com](https://www.renkeer.com)]
- 21. [openknowledge.fao.org](https://openknowledge.fao.org) [[openknowledge.fao.org](https://openknowledge.fao.org)]
- 22. [globe.ee](https://www.globe.ee) [[globe.ee](https://www.globe.ee)]

- 23. globe.gov [globe.gov]
- 24. nrcs.usda.gov [nrcs.usda.gov]
- 25. Soil Temperature (Thermometers) - UBC Wiki [wiki.ubc.ca]
- 26. soilinstruments.com [soilinstruments.com]
- 27. fs.usda.gov [fs.usda.gov]
- 28. Soil Temperature Sensors: Thermocouples and thermistors [campbellsci.com]
- 29. store.turf-tec.com [store.turf-tec.com]
- 30. certifiedmtp.com [certifiedmtp.com]
- 31. researchgate.net [researchgate.net]
- 32. tudelft.nl [tudelft.nl]
- 33. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 34. Distributed Temperature Sensing (DTS) measures moisture | Optromix [fibergratings.com]
- 35. globe.gov [globe.gov]
- 36. globe.uni-koeln.de [globe.uni-koeln.de]
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